

Introduction: A Core Scaffold in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(3-Fluorophenyl)piperidin-4-ol

Cat. No.: B1316439

[Get Quote](#)

4-(3-Fluorophenyl)piperidin-4-ol, identified by CAS number 80119-54-6, is a heterocyclic building block of significant interest in the field of drug discovery.^{[1][2]} As a substituted piperidine, it belongs to a class of compounds renowned for their prevalence in centrally active pharmaceuticals. The strategic placement of a hydroxyl group and a fluorinated phenyl ring at the 4-position of the piperidine core creates a versatile scaffold. This guide provides a comprehensive technical overview of its synthesis, properties, analytical characterization, and critical applications, offering field-proven insights for its effective utilization in research and development.

Section 1: Physicochemical and Structural Characteristics

The unique three-dimensional structure and physicochemical properties of **4-(3-Fluorophenyl)piperidin-4-ol** are fundamental to its function as a synthetic intermediate. The piperidine ring typically adopts a low-energy chair conformation. In this conformation, the bulky 3-fluorophenyl group preferentially occupies the equatorial position to minimize steric hindrance, while the hydroxyl group may be found in the axial position, a feature observed in analogous structures like 4-(4-chlorophenyl)piperidin-4-ol.^[3]

The introduction of a fluorine atom on the phenyl ring is a deliberate strategic choice in medicinal chemistry. It can enhance metabolic stability by blocking potential sites of oxidation and modulate the electronic properties of the aryl ring, which can be critical for fine-tuning binding affinity to biological targets.

Table 1: Core Physicochemical Properties

| Property | Value | Source(s) |
|--------------------|---|-----------|
| CAS Number | 80119-54-6 | [1][2][4] |
| Molecular Formula | C ₁₁ H ₁₄ FNO | [5][6] |
| Molecular Weight | 195.23 g/mol | [5][6][7] |
| Appearance | Solid; White to creamy-white crystalline powder | [8] |
| IUPAC Name | 4-(3-fluorophenyl)piperidin-4-ol | [4] |
| Storage Conditions | Room Temperature, Inert Atmosphere, Sealed in Dry | [5][8] |

Section 2: Synthesis and Purification—A Practical Workflow

The synthesis of 4-arylpiperidin-4-ol scaffolds is most commonly achieved via the Grignard reaction, a robust and well-established method for forming carbon-carbon bonds. This approach involves the nucleophilic addition of an organomagnesium reagent to a ketone. For **4-(3-Fluorophenyl)piperidin-4-ol**, the key precursors are a protected 4-piperidone and a 3-fluorophenyl Grignard reagent.

Causality in Experimental Design:

- **N-Protection:** The secondary amine of the piperidine ring is nucleophilic and slightly acidic, making it incompatible with the highly basic Grignard reagent. Therefore, the nitrogen must be protected with a group like tert-butyloxycarbonyl (Boc) prior to the reaction. This prevents side reactions and ensures the Grignard reagent adds exclusively to the carbonyl carbon.
- **Anhydrous Conditions:** Grignard reagents react rapidly with protic solvents, including water. The entire apparatus must be rigorously dried, and anhydrous solvents (e.g., THF, diethyl ether) must be used to prevent quenching the reagent and ensure a high reaction yield.

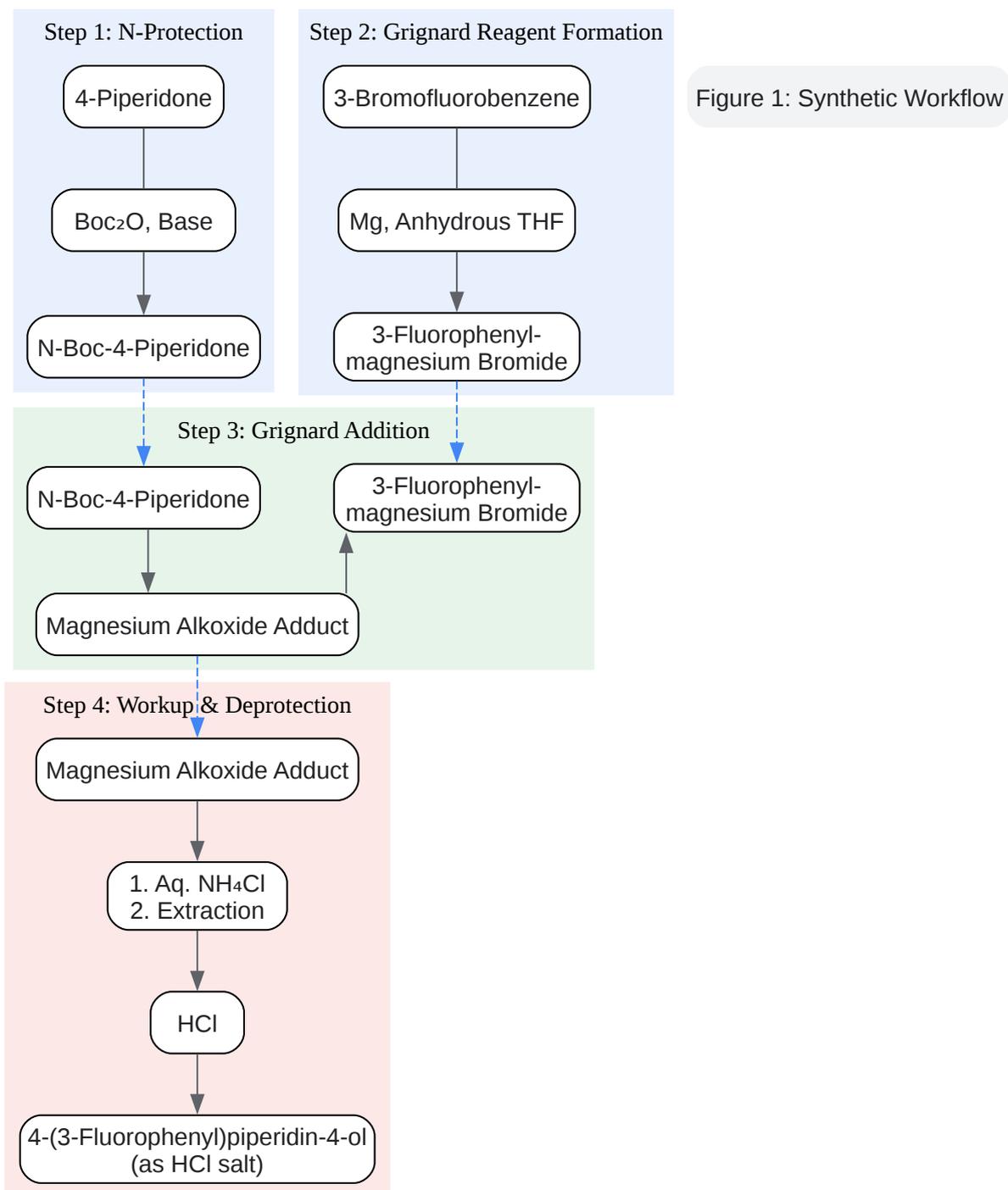
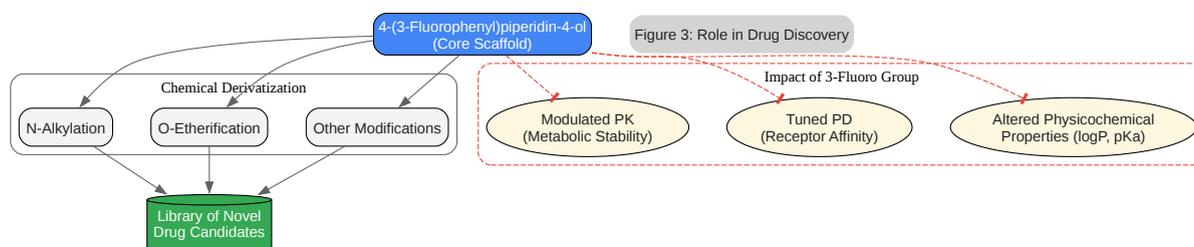
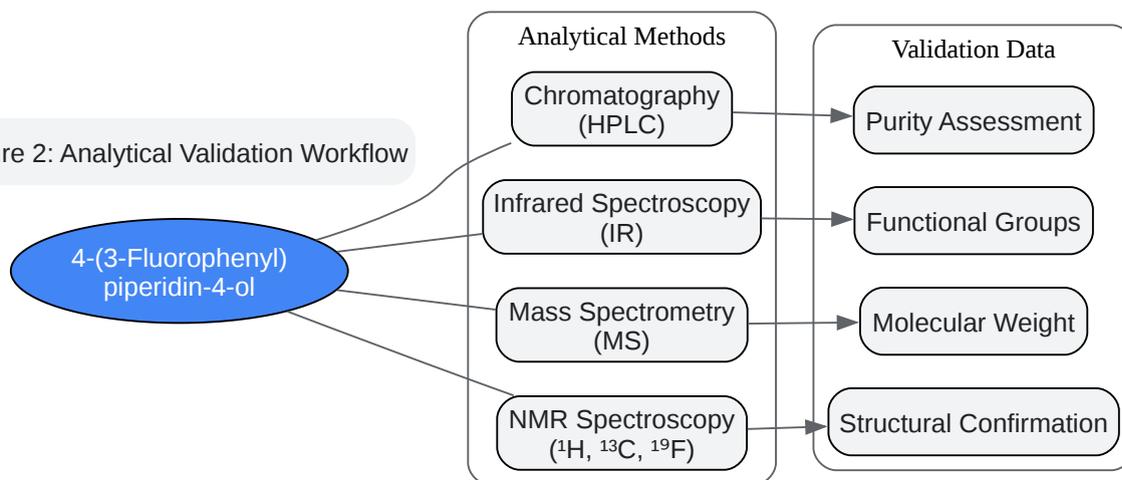


Figure 2: Analytical Validation Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. arctomsci.com [arctomsci.com]
- 2. 4-(3-FLUORO-PHENYL)-PIPERIDIN-4-OL | 80119-54-6 [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. 4-(3-Fluorophenyl)-4-piperidinol hydrochloride 95% | CAS: 80119-54-6 | AChemBlock [achemblock.com]
- 5. Room 102 | BVV EN [bvvcz.com]
- 6. scbt.com [scbt.com]
- 7. 4-(3-Fluorophenyl)piperidin-3-ol | C₁₁H₁₄FNO | CID 22127770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-(4-Chlorophenyl)piperidin-4-ol | 39512-49-7 [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: A Core Scaffold in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316439#4-3-fluorophenyl-piperidin-4-ol-cas-number-80119-54-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com